

## Core Identification and Chemical Properties

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### Compound of Interest

Compound Name: 4-Chlorobenzyl bromide

Cat. No.: B1630557

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**4-Chlorobenzyl bromide**, a halogenated aromatic hydrocarbon, is a versatile building block in organic synthesis. Its reactivity is primarily centered around the benzylic bromide, making it an excellent substrate for nucleophilic substitution reactions.

CAS Number: 622-95-7[1][2][3][4][5][6][7][8]

Synonyms:

- $\alpha$ -Bromo-4-chlorotoluene[2]
- 1-(Bromomethyl)-4-chlorobenzene[6][8]
- p-Chlorobenzyl bromide[8]

## Physicochemical Data Summary

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrCl	[3][8][9]
Molecular Weight	205.48 g/mol	[1][5][8]
Appearance	White to off-white crystalline solid or powder	[2]
Melting Point	46-52 °C	[3][5][7][9][10]
Boiling Point	124 °C at 20 mmHg	[11]
Solubility	Insoluble in water	[10]
SMILES String	<chem>Clc1ccc(CBr)cc1</chem>	[5][9]
InChI Key	KQNB RMUBPRGXSL-UHFFFAOYSA-N	[5][8][9]

## Safety and Handling: A Self-Validating System

Due to its hazardous nature, strict adherence to safety protocols is paramount when handling **4-Chlorobenzyl bromide**. It is classified as a corrosive substance that can cause severe skin burns and eye damage.[2][5][12][13] It is also a lachrymator, meaning it irritates the eyes and causes tearing.

Hazard Identification:

- GHS Pictogram: GHS05 (Corrosion)[1][5]
- Signal Word: Danger[1][5][12][13]
- Hazard Statements: H314 (Causes severe skin burns and eye damage), H290 (May be corrosive to metals)[1][2][5][13]

Recommended Personal Protective Equipment (PPE):

- Eye/Face Protection: Chemical safety goggles and a face shield are essential.[1]

- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[1]
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors, especially when handling the powder outside of a fume hood.[1]

#### Handling and Storage:

- Handle in a well-ventilated area, preferably within a chemical fume hood.[13][14]
- Store in a cool, dry, and well-ventilated place away from incompatible materials such as bases and strong oxidizing agents.[14]
- Keep the container tightly closed and store under an inert atmosphere.[13][14]

## Synthesis of 4-Chlorobenzyl Bromide

A common and reliable method for the laboratory-scale synthesis of **4-Chlorobenzyl bromide** is the free-radical bromination of 4-chlorotoluene. This reaction is typically initiated by light or a radical initiator.

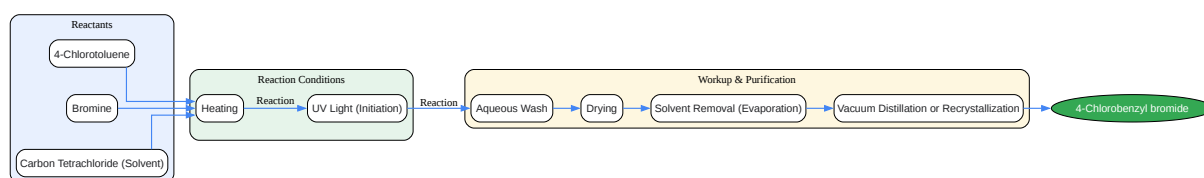
### Experimental Protocol: Free-Radical Bromination of 4-Chlorotoluene[13]

- Reaction Setup: In a two-necked flask equipped with a reflux condenser and a dropping funnel, dissolve 0.2 moles of 4-chlorotoluene in five times its volume of dry carbon tetrachloride.
- Initiation: Heat the mixture to boiling. Irradiate the flask with a 500-watt photolamp to initiate the reaction.
- Bromine Addition: Slowly add 0.205 moles of dry bromine dropwise. The rate of addition should be controlled so that the solution remains nearly colorless. The reaction is typically complete within 30 minutes to 2 hours.
- Workup: After the reaction is complete, cool the solution and wash it sequentially with ice water and an ice-cold aqueous sodium bicarbonate solution.

- Drying and Solvent Removal: Dry the organic layer with magnesium sulfate and remove the carbon tetrachloride under reduced pressure.
- Purification: The crude product can be purified by vacuum distillation (boiling point 124 °C at 20 mmHg) or by recrystallization from ethanol or petroleum ether to yield the final product.

[11]

## Synthesis Workflow Diagram



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